

Application Notes and Protocols for [Gln144]-PLP (139-151)

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Compound of Interest

Compound Name: [Gln144]-PLP (139-151)

Cat. No.: B12371627

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

Specific solubility and handling data for the **[Gln144]-PLP (139-151)** peptide are not extensively available in the public domain. The following recommendations and protocols are primarily based on data for the parent peptide, myelin proteolipid protein (PLP) fragment 139-151. The substitution of tryptophan with glutamine at position 144 may slightly alter the physicochemical properties of the peptide, including its solubility. Therefore, it is recommended to perform small-scale solubility tests before preparing larger stock solutions.

Introduction

[Gln144]-PLP (139-151) is a synthetic peptide analogue of the myelin proteolipid protein (PLP) fragment 139-151.^{[1][2][3][4][5]} It is an experimental antigen utilized in immunology research, particularly in the study of autoimmune diseases such as multiple sclerosis (MS).^{[3][5]} The peptide is used to investigate the cross-reactivity of T-cells to self and non-self antigens and to understand the mechanisms of T-cell activation and regulation in the context of autoimmunity.^{[1][5]} Like its parent peptide, **[Gln144]-PLP (139-151)** is instrumental in inducing experimental autoimmune encephalomyelitis (EAE) in susceptible animal models, providing a valuable tool for studying the pathogenesis of MS and for the preclinical evaluation of potential therapeutic agents.^{[3][6]}

Physicochemical Properties and Solubility Data

The lyophilized **[Gln144]-PLP (139-151)** peptide is typically a white powder.^[4] It is hygroscopic and should be protected from light.^[7] The molecular weight of **[Gln144]-PLP (139-151)** is approximately 1463.67 g/mol, with a molecular formula of C₆₆H₁₀₂N₂₀O₁₈.^{[1][4]}

While specific quantitative solubility data for the [Gln144] variant is limited, the solubility of the parent peptide PLP (139-151) provides a strong indication of suitable solvents.

Solvent	Reported Solubility of PLP (139-151)	Reference
Distilled Water	Up to 2 mg/mL	^{[6][7]}
Acetonitrile	Recommended for concentrations > 2 mg/mL	^[7]
Sterile H ₂ O	Readily soluble (e.g., 1 mg in 50 µL)	^[8]

Experimental Protocols

Reconstitution of Lyophilized Peptide

This protocol describes the preparation of a stock solution from the lyophilized peptide.

Materials:

- Lyophilized **[Gln144]-PLP (139-151)** peptide
- Sterile distilled water or sterile phosphate-buffered saline (PBS)
- Acetonitrile (for higher concentrations, if required)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Before opening, briefly centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom.
- To prepare a stock solution (e.g., 1 mg/mL), carefully add the appropriate volume of sterile distilled water or PBS to the vial. For instance, to make a 1 mg/mL solution from 1 mg of peptide, add 1 mL of solvent.
- Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved. Avoid vigorous shaking, which can cause peptide degradation.
- For concentrations higher than 2 mg/mL, consider using a solvent system containing acetonitrile.^[7] It is advisable to first dissolve the peptide in a small amount of acetonitrile and then slowly add sterile water or buffer to the desired concentration.
- Aliquot the stock solution into sterile, low-protein binding microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.^{[6][7][8]}

In Vitro T-Cell Proliferation Assay

This protocol outlines a general procedure for stimulating T-cells in vitro with **[Gln144]-PLP (139-151)** to assess cellular immune responses.

Materials:

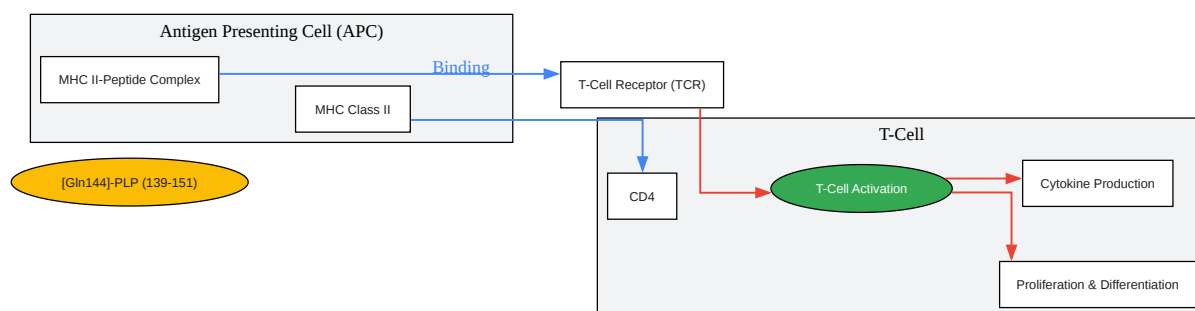
- **[Gln144]-PLP (139-151)** stock solution
- Spleen or lymph node cells isolated from immunized or naive animals
- Complete RPMI 1640 medium (supplemented with 10% fetal bovine serum, 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin)
- 96-well flat-bottom cell culture plates
- Cell proliferation reagent (e.g., [³H]-thymidine, BrdU, or CFSE)
- Cell counter or spectrophotometer

Procedure:

- Prepare a single-cell suspension of splenocytes or lymph node cells from the experimental animals.
- Adjust the cell concentration to 2×10^6 cells/mL in complete RPMI 1640 medium.
- Plate 100 μ L of the cell suspension (2×10^5 cells) into each well of a 96-well plate.
- Prepare serial dilutions of the **[Gln144]-PLP (139-151)** stock solution in complete RPMI 1640 medium to achieve final concentrations typically ranging from 1 to 20 μ g/mL.
- Add 100 μ L of the diluted peptide solutions to the appropriate wells. Include a negative control (medium only) and a positive control (e.g., a mitogen like Concanavalin A).
- Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 72 hours.^[9]
- Assess T-cell proliferation using a standard method. For example, if using [3H]-thymidine, add 1 μ Ci to each well during the last 18-24 hours of incubation.
- Harvest the cells onto filter mats and measure the incorporation of [3H]-thymidine using a scintillation counter.

Diagrams

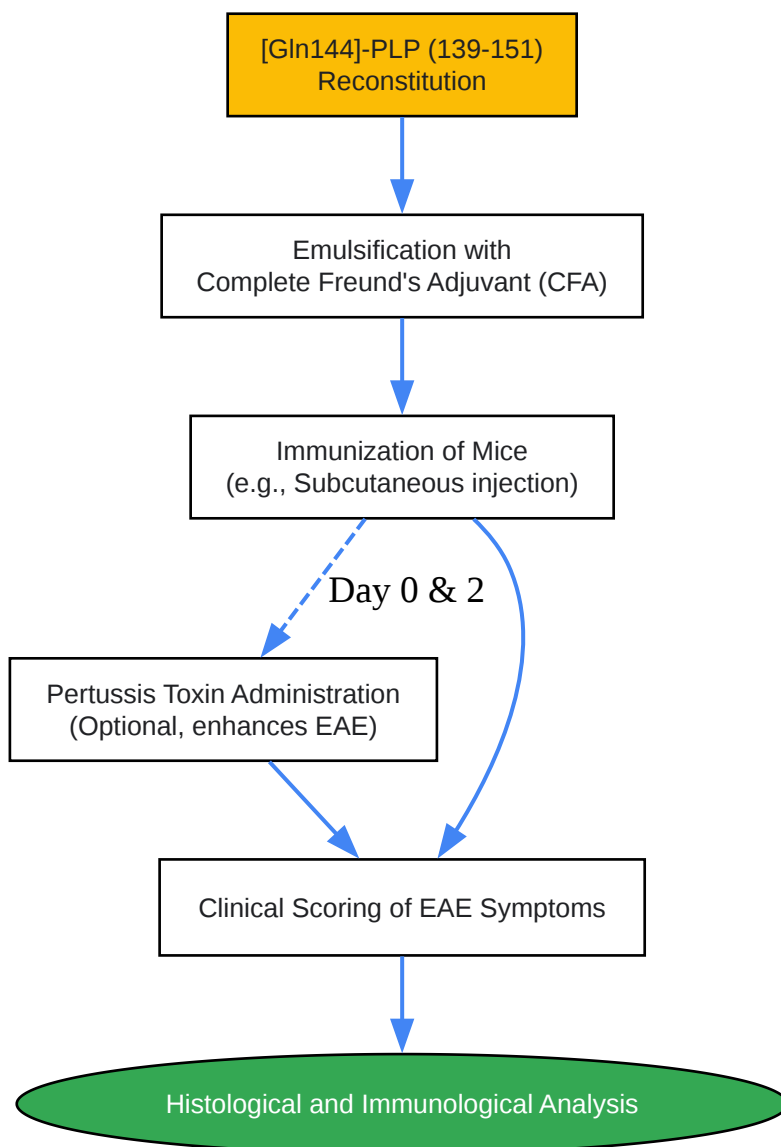
T-Cell Activation by [Gln144]-PLP (139-151)



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Caption: T-Cell activation by **[Gln144]-PLP (139-151)** peptide.

Experimental Workflow for EAE Induction



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Caption: Workflow for inducing Experimental Autoimmune Encephalomyelitis (EAE).

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References

- 1. targetmol.com [targetmol.com]
- 2. PLP (139-151) | 122018-58-0 [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. [Gln144]-PLP (139-151), Q144-PLP(139-151) - Elabscience® [elabscience.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. rndsystems.com [rndsystems.com]
- 7. abbiotec.com [abbiotec.com]
- 8. mybiosource.com [mybiosource.com]
- 9. Hooke - Products - Antigens in Solution - DS-0161 [hookelabs.com]
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